

# Technical Support Center: D149 Dye-Sensitized Solar Cells - Electrolyte Additives

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## Compound of Interest

Compound Name: D149 Dye

Cat. No.: B15553602

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists working with **D149 dye**-sensitized solar cells (DSSCs), with a specific focus on the effects of electrolyte additives.

## Troubleshooting Guides and FAQs

This section addresses common issues encountered during the fabrication and characterization of D149 DSSCs related to electrolyte additives.

**Q1:** My D149 DSSC shows a low open-circuit voltage ( $V_{oc}$ ) but a reasonable short-circuit current density ( $J_{sc}$ ). What is the likely cause related to the electrolyte?

**A:** A low  $V_{oc}$  often points to issues with charge recombination at the  $TiO_2$ /dye/electrolyte interface. Here are some potential causes and solutions related to your electrolyte additives:

- **Insufficient or Absent TBP:** 4-tert-butylpyridine (TBP) is a crucial additive for increasing  $V_{oc}$ . It adsorbs onto the  $TiO_2$  surface, shifting the conduction band edge to more negative potentials and passivating surface states, which reduces recombination.[\[1\]](#)[\[2\]](#)
  - **Troubleshooting Step:** Ensure the correct concentration of TBP is used in your electrolyte. A common concentration is 0.5 M.[\[3\]](#)
- **Degradation of TBP:** TBP can degrade over time, especially when exposed to light and air.

- Troubleshooting Step: Prepare fresh electrolyte solutions regularly and store them in a dark, inert atmosphere.
- Inappropriate Additive Combination: While additives can have synergistic effects, improper combinations can be detrimental.
  - Troubleshooting Step: If using multiple additives, ensure their compatibility and optimal concentration ratios. For instance, the synergistic effect of Guanidinium Thiocyanate (GuNCS) is highly dependent on the co-additive (e.g., TBP or N-methylbenzimidazole (NMBI)).[\[1\]](#)[\[2\]](#)

Q2: I am observing a low short-circuit current density ( $J_{sc}$ ) in my D149 DSSC. How can the electrolyte additives be responsible?

A: A low  $J_{sc}$  can be attributed to several factors, including inefficient dye regeneration or mass transport limitations within the electrolyte.

- High Viscosity of Electrolyte: Some ionic liquids or high concentrations of certain additives can increase the viscosity of the electrolyte, hindering the diffusion of the redox mediator ( $I^-/I_3^-$ ).
  - Troubleshooting Step: Consider using a less viscous solvent or optimizing the concentration of additives that significantly impact viscosity.
- Sub-optimal Iodine Concentration: The concentration of iodine ( $I_2$ ) in the electrolyte is critical for efficient dye regeneration. The optimal concentration can be influenced by the presence of other additives like TBP or NMBI.[\[2\]](#)
  - Troubleshooting Step: Experimentally determine the optimal  $I_2$  concentration for your specific additive combination.
- Adverse Dye-Electrolyte Interactions: Certain additives might interact unfavorably with the **D149 dye**, affecting its injection efficiency or regeneration.
  - Troubleshooting Step: Review literature for known interactions between D149 and your chosen additives. Consider alternative additives if necessary.

Q3: My D149 DSSC has a poor fill factor (FF). What role could electrolyte additives play?

A: A low fill factor is often related to high series resistance or increased charge recombination.

- High Charge Transfer Resistance at the Counter Electrode: Some additives can adsorb on the platinum counter electrode, poisoning its catalytic activity and increasing the charge transfer resistance.
  - Troubleshooting Step: Evaluate the effect of your additives on the counter electrode performance using electrochemical impedance spectroscopy (EIS).
- Increased Series Resistance: High concentrations of salts or additives can sometimes lead to an increase in the overall series resistance of the cell.
  - Troubleshooting Step: Measure the series resistance of your cell and try to optimize the additive concentrations to minimize it.

Q4: I am experiencing long-term stability issues with my D149 DSSCs, such as a gradual decrease in performance. Could the electrolyte additives be the cause?

A: Yes, the composition of the electrolyte is a major factor in the long-term stability of DSSCs.  
[\[4\]](#)

- Volatile Solvents: The use of volatile solvents like acetonitrile can lead to electrolyte leakage and evaporation over time, causing a drop in performance.[\[4\]](#)
  - Troubleshooting Step: Consider using less volatile solvents or ionic liquid-based electrolytes. Proper sealing of the cell is also crucial.[\[4\]](#)
- Additive Degradation: As mentioned earlier, some additives can degrade under prolonged light and heat exposure.
  - Troubleshooting Step: Select more stable additives and ensure the cell is properly sealed to prevent exposure to oxygen and moisture. UV filters can also help mitigate degradation.  
[\[5\]](#)

- Corrosive Nature of Iodide: The iodide/triiodide redox couple can be corrosive to some cell components, especially if impurities are present in the electrolyte.
  - Troubleshooting Step: Use high-purity electrolyte components and consider alternative redox shuttles for improved long-term stability.

## Data Presentation: Effect of Electrolyte Additives on DSSC Performance

The following tables summarize quantitative data on the performance of DSSCs with various electrolyte additives. Note that not all studies explicitly used the **D149 dye**, but the general trends are informative for researchers.

Table 1: Effect of TBP and NMBI on DSSC Performance

Additive	Dye	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF	PCE (%)	Reference
None	Not Specified	~0.68	~8.5	~0.64	~3.7	[2]
TBP (0.5 M)	Not Specified	~0.72	~9.0	~0.64	~4.1	[2]
NMBI (0.5 M)	Not Specified	~0.71	~9.6	~0.60	~4.1	[2]

Table 2: Synergistic Effect of GuNCS with TBP and NMBI

Additive Combination	Dye	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF	PCE (%)	Reference
TBP + GuNCS	Not Specified	0.763	17.5	0.60	8.03	[2]
NMBI + GuNCS	Not Specified	0.762	13.7	0.55	5.78	[2]

## Experimental Protocols

This section provides a detailed methodology for the fabrication of a **D149 dye**-sensitized solar cell.

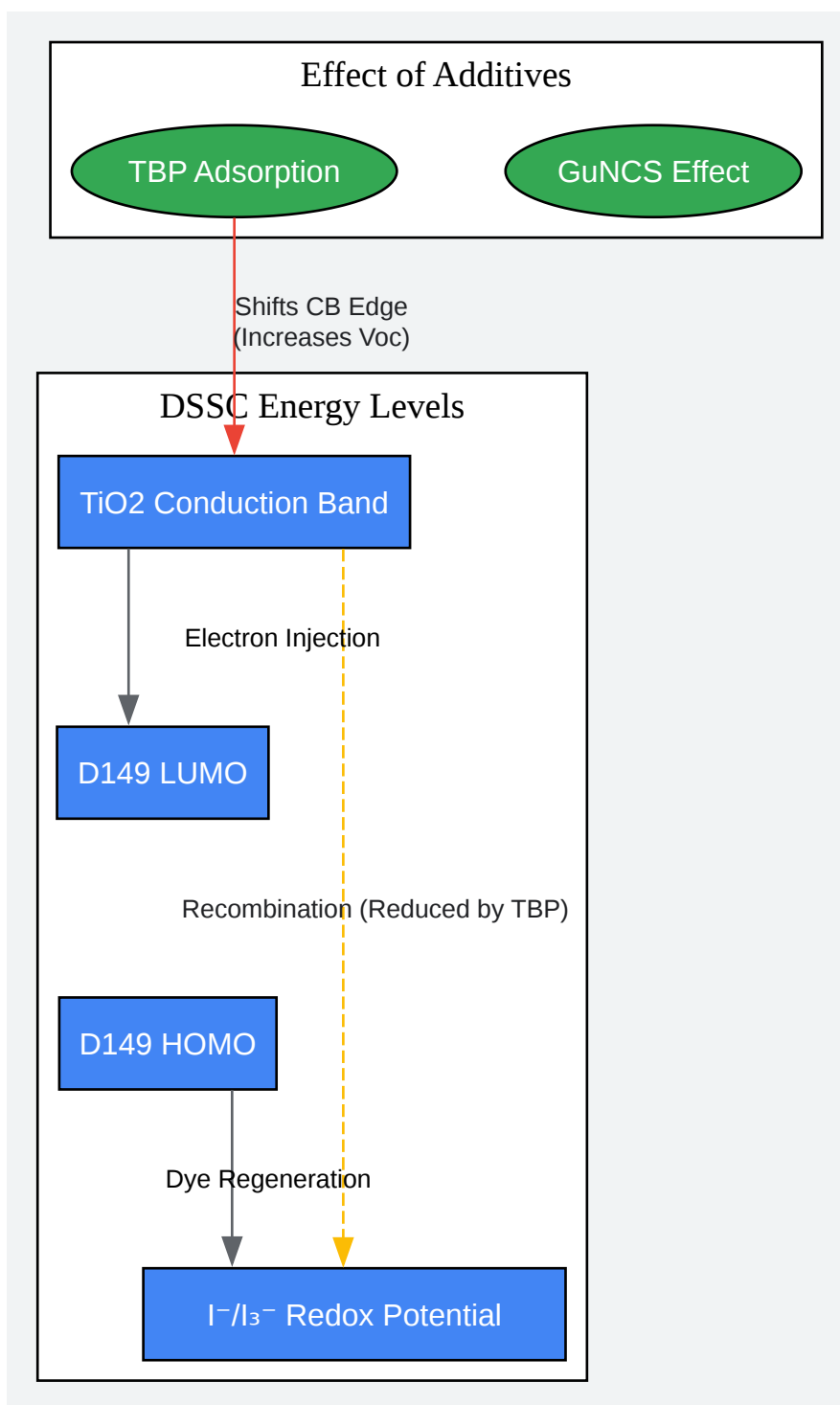
### Fabrication of **D149 Dye**-Sensitized Solar Cell

- Cleaning of FTO Substrates:
  - Sequentially clean fluorine-doped tin oxide (FTO) glass substrates in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
  - Dry the substrates with a nitrogen gun.
  - Treat the substrates with UV-Ozone for 15 minutes to remove any organic residues.
- Deposition of TiO<sub>2</sub> Layer:
  - Deposit a compact TiO<sub>2</sub> blocking layer on the conductive side of the FTO glass by spin coating or spray pyrolysis.
  - Prepare a mesoporous TiO<sub>2</sub> paste.
  - Deposit the mesoporous TiO<sub>2</sub> layer onto the compact layer using the doctor-blade technique.[\[6\]](#)
  - Anneal the TiO<sub>2</sub> photoanode in a furnace at 500°C for 30 minutes.[\[3\]](#)
- Dye Sensitization:
  - After cooling to about 80°C, immerse the TiO<sub>2</sub> photoanode in a 0.3-0.5 mM solution of **D149 dye** in a suitable solvent (e.g., a mixture of acetonitrile and tert-butanol) for 12-24 hours.[\[6\]](#)
  - Rinse the dye-sensitized photoanode with the same solvent to remove non-adsorbed dye molecules and dry it.
- Preparation of the Counter Electrode:

- Drill a small hole in another FTO glass substrate for electrolyte filling.
- Deposit a thin layer of platinum (Pt) on the conductive side of the FTO glass by sputtering or by applying a drop of  $\text{H}_2\text{PtCl}_6$  solution and heating at  $400^\circ\text{C}$  for 15 minutes.
- Assembly of the DSSC:
  - Assemble the dye-sensitized photoanode and the Pt counter electrode in a sandwich-like configuration, separated by a 25-60  $\mu\text{m}$  thick thermoplastic sealant (e.g., Surlyn).
  - Heat the assembly on a hot plate at around  $100\text{-}120^\circ\text{C}$  to seal the cell.
- Electrolyte Injection:
  - Prepare the electrolyte solution. A common composition is 0.6 M 1-butyl-3-methylimidazolium iodide (BMII), 0.03 M  $\text{I}_2$ , 0.1 M GuNCS, and 0.5 M TBP in a mixture of acetonitrile and valeronitrile (85:15 v/v).<sup>[4]</sup>
  - Inject the electrolyte into the cell through the pre-drilled hole in the counter electrode via vacuum backfilling.
  - Seal the hole with a small piece of Surlyn and a microscope coverslip by heating.

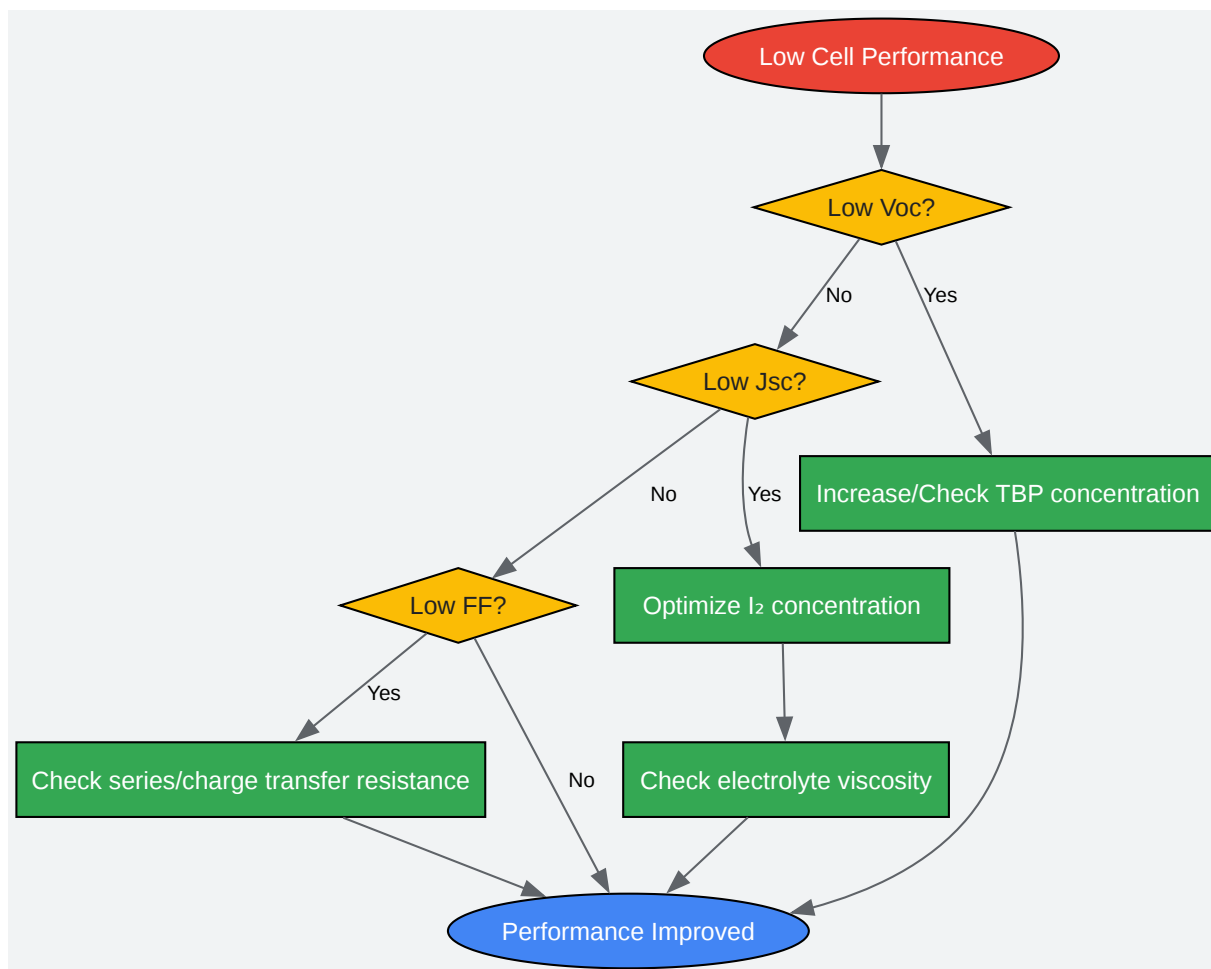
## Mandatory Visualization

The following diagrams illustrate key concepts and workflows related to the effect of electrolyte additives in D149 DSSCs.



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Caption: Mechanism of electrolyte additives on DSSC energy levels.



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Caption: Troubleshooting workflow for common D149 DSSC issues.

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